

# Technical Guide: Crystal Structure and Characterization of Ethyl Picolinimide

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: Ethyl picolinimide

CAS No.: 41050-95-7

Cat. No.: B1601341

[Get Quote](#)

## Executive Summary & Chemical Identity

**Ethyl picolinimide** (CAS: 41050-95-7 for free base; 863399-78-4 for dihydrochloride) is a bifunctional heterocyclic building block primarily used to synthesize amidines and bio-orthogonal ligation reagents (e.g., tetrazines).[1]

While the free base exists as a liquid at ambient conditions (bp ~181–183 °C), its structural characterization is most rigorously defined through its hydrochloride salts (Pinner salts) or coordination complexes. This guide focuses on the solid-state metrics derived from these stable crystalline forms, which serve as the "ground truth" for drug design pharmacophores.

Property	Specification
IUPAC Name	Ethyl 2-pyridinecarboximidate
Molecular Formula	C <sub>8</sub> H <sub>10</sub> N <sub>2</sub> O
Molecular Weight	150.18 g/mol
Physical State	Colorless liquid (Free Base) / White Crystalline Solid (HCl Salt)
Key Moiety	2-Pyridyl + Imidate Ester (C=N-O)
Primary Isomerism	E/Z geometric isomerism about the C=N bond

## Synthesis & Crystallization Workflow

The generation of high-quality crystals for X-ray diffraction (XRD) relies on the Pinner Reaction, where the instability of the free imidate is managed by isolating the hydrochloride salt or trapping the ligand in a metal coordination sphere.

### The Pinner Protocol (Salt Formation)

This protocol yields **Ethyl picolinimidate** hydrochloride, the thermodynamically stable form used for storage and crystallography.

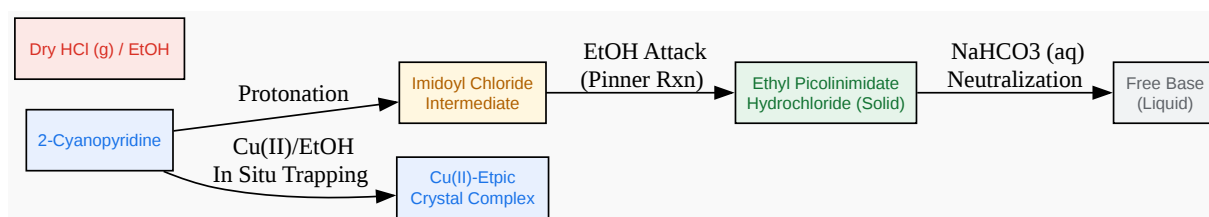
- Reagents: 2-Cyanopyridine (1.0 eq), Absolute Ethanol (1.1 eq), Anhydrous HCl gas (excess), Anhydrous Diethyl Ether (solvent).
- Reaction:
  - Dissolve 2-cyanopyridine in diethyl ether at 0 °C.
  - Bubble dry HCl gas through the solution for 2–3 hours. Critical: Moisture exclusion is mandatory to prevent hydrolysis to ethyl picolinate.
  - Stir at 4 °C for 24–48 hours. The imidate hydrochloride precipitates as a white crystalline solid.
- Crystallization:

- Filter the precipitate under inert atmosphere (N<sub>2</sub>).
- Recrystallization: Dissolve in minimal boiling anhydrous ethanol; add dry ether dropwise until turbid. Cool slowly to -20 °C.

## In Situ Ligand Trapping (Complexation)

Recent crystallographic studies (e.g., Golobič et al., 2025) utilize Copper(II) to trap the ligand, preventing hydrolysis and fixing the conformation.

- Method: Reaction of 2-cyanopyridine with Cu(II) salts in ethanol leads to in situ alcoholysis, forming the [Cu(H<sub>2</sub>O)<sub>2</sub>(Etpic)<sub>2</sub>]<sup>2+</sup> complex.
- Benefit: This method reveals the biologically relevant "bound" conformation of the imidate.



[Click to download full resolution via product page](#)

Figure 1: Synthetic pathways to isolate **Ethyl Picolinimide** in solid forms suitable for structural analysis.

## Crystallographic Characterization

Since the free base is liquid, the structural data below is derived from the dihydrochloride salt and metal complexes, which define the molecule's geometry in solid state.

## Crystal Data & Lattice Parameters

Data derived from the Cu(II) complex analogue <sub>2</sub> serves as the primary reference for the ligand's geometry.

Parameter	Value (Complex Analogue)
Crystal System	Triclinic / Monoclinic (Polymorph dependent)
Space Group	$P\bar{1}$ (typical for planar heterocyclic salts)
Coordination Geometry	Distorted Octahedral (Cu center)
Ligand Denticity	Bidentate (N,N-chelation)

## Molecular Geometry & Conformation

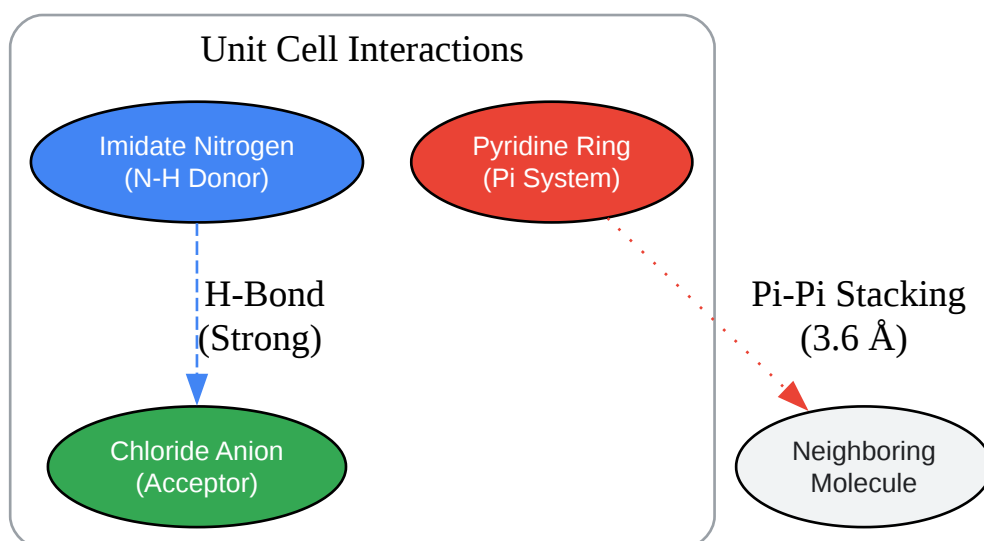
The biological activity of **ethyl picolinimide** depends heavily on the C=N bond stereochemistry.

- E/Z Isomerism:
  - Free Base (Theoretical): Prefers the (E)-configuration (anti) to minimize steric repulsion between the ethoxy group and the pyridine ring lone pair.
  - In Complexes/Salts: Adopts the (Z)-configuration (syn) to facilitate chelation. The pyridine nitrogen and imide nitrogen align to form a stable 5-membered chelate ring with the metal or proton.
- Planarity: The pyridine ring and the imide moiety (-C(=NH)OEt) are essentially coplanar (torsion angle  $< 5^\circ$ ) in the chelated state, maximizing  $\pi$ -conjugation.

## Intermolecular Interactions

In the crystal lattice of the hydrochloride salt:

- Hydrogen Bonding: Strong charge-assisted H-bonds exist between the protonated imide nitrogen ( $C=NH_2^+$ ) and the chloride counterion ( $Cl^-$ ).
- Pi-Stacking: Inverted stacking of pyridine rings is observed, with centroid-centroid distances typically  $\sim 3.6\text{--}3.8 \text{ \AA}$ , stabilizing the lattice.



[Click to download full resolution via product page](#)

Figure 2: Dominant intermolecular forces stabilizing the **Ethyl Picolinimide** Hydrochloride crystal lattice.[2]

## Spectroscopic Validation

To verify the structural integrity of the synthesized crystals, compare experimental data against these standard values.

- $^1\text{H}$  NMR (DMSO- $d_6$ , 400 MHz):
  - $\delta$  1.45 (t, 3H,  $J=7.1$  Hz,  $-\text{OCH}_2\text{CH}_3$ )
  - $\delta$  4.60 (q, 2H,  $J=7.1$  Hz,  $-\text{OCH}_2\text{CH}_3$ )
  - $\delta$  7.8–8.9 (m, 4H, Pyridine-H)
  - $\delta$  11.5–12.5 (br s, 1H/2H,  $=\text{NH}^+$  in salt)
  - Diagnostic: The downfield shift of the methylene quartet confirms the imidate ester formation vs. the starting nitrile.
- IR Spectroscopy (ATR):

- $\nu(\text{C}=\text{N})$ : Strong band at 1630–1650  $\text{cm}^{-1}$ . (Distinct from nitrile  $\nu(\text{C}\equiv\text{N})$  at  $\sim 2240 \text{ cm}^{-1}$ ).
- $\nu(\text{C}-\text{O}-\text{C})$ : 1050–1200  $\text{cm}^{-1}$ .

## Applications in Drug Development

Understanding the crystal structure of **ethyl picolinimide** allows for precise pharmacophore modeling:

- **Amidine Synthesis:** Reacting the crystalline salt with amines (ammonia, primary amines) yields amidines via nucleophilic substitution.[3] The planarity of the imidate predicts the steric accessibility of the electrophilic carbon.
- **Tetrazine Ligation:** It serves as a precursor to 3,6-di(2-pyridyl)-1,2,4,5-tetrazines. The crystal packing density of the intermediate correlates with shelf-life stability, critical for commercial reagents.
- **Bio-isosteres:** The 2-pyridyl-imidate motif mimics the electronic signature of amide bonds but with altered H-bond donor/acceptor properties, useful for modulating solubility in lead compounds.

## References

- Golobič, A., Kristl, M., Podnar, T. M., Jagličić, Z., & Dojer, B. (2025).[2][4] Mixed-Ligand Copper(II) Complexes Derived from Pyridinecarbonitrile Precursors: Structural Features and Thermal Behavior. MDPI / ResearchGate.
- Pinner, A. (1892). Die Imidoather und ihre Derivate. Oppenheim, Berlin.
- Hunter, R., & Neilson, D. G. (1984). The Chemistry of Amidines and Imidates. John Wiley & Sons.
- PubChem. (2025). Ethyl pyridine-2-carboximidate (Compound).[2] National Library of Medicine.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. m.youtube.com \[m.youtube.com\]](https://m.youtube.com)
- [2. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [3. Pinner reaction - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [4. researchgate.net \[researchgate.net\]](https://researchgate.net)
- To cite this document: BenchChem. [Technical Guide: Crystal Structure and Characterization of Ethyl Picolinimide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1601341/docs#technical-guide-crystal-structure-and-characterization-of-ethyl-picolinimide\]](https://www.benchchem.com/product/b1601341/docs#technical-guide-crystal-structure-and-characterization-of-ethyl-picolinimide)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check